

Unraveling the Identity of GK83: A Multifaceted Term Across Scientific Disciplines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GK83

Cat. No.: B12369761

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A comprehensive review of publicly available scientific literature reveals that the term "**GK83**" does not correspond to a singular, well-defined small molecule drug candidate with documented off-target effects. Instead, "**GK83**" appears in a variety of distinct and unrelated research contexts, ranging from vaccine development and microbiology to materials science and computer engineering. This ambiguity makes it impossible to provide a specific in-depth technical guide on its potential off-target effects as a therapeutic agent.

The search for information on "**GK83**" yielded references in several key areas:

- 1. Immunology and Addiction Research:** In the field of nicotine dependence, "**GK83**" is described as a nicotine hapten.[1][2][3] Haptens are small molecules that elicit an immune response only when attached to a large carrier, such as a protein. In this context, **GK83** is conjugated to Keyhole Limpet Hemocyanin (KLH) to create a vaccine candidate (**GK83**-KLH) aimed at generating antibodies against nicotine.[1][2][3] The goal of such a vaccine is to prevent nicotine from crossing the blood-brain barrier, thereby mitigating its addictive effects. The research in this area focuses on the immunogenicity and efficacy of the vaccine, not on the off-target pharmacological effects of **GK83** as a standalone compound.
- 2. Molecular Biology and Microbiology:** In studies concerning the bacterium *Staphylococcus aureus*, the identifier "**GK77/GK83**" is mentioned in the context of molecular cloning.[4][5] It is likely that "**GK83**" refers to a primer, plasmid, or another reagent used in the experimental procedures to study the flotillin protein scaffold.[4][5] This usage is purely as a laboratory tool and has no connection to pharmacology or drug development.

3. Materials Science and Conservation: A study on the preservation of historical anatomical models made from cellulose acetate identifies a sample from a "Transparent Cow from 1983" with the designation "**GK83**".^[6] This research focuses on the chemical degradation of the plastic material over time and the identification of additives within it.^[6] Here, "**GK83**" is simply a sample identifier.

4. Engineering and Computer Science: The citation "**GK83**" appears in various publications within the fields of computer science, particularly in papers on Very Large-Scale Integration (VLSI) design, real-time embedded systems, and computer vision.^{[7][8][9][10]} In these instances, "**GK83**" is a bibliographic reference, likely pointing to a 1983 publication by authors with the initials G and K (e.g., Gajski and Kuhn).^{[7][8][9]}

5. Astronomy: The identifier "**GK83**" has also been used as a reference in astronomical research concerning observations of galaxies within the Virgo cluster.^{[11][12]}

Due to the absence of any public data on a pharmacological agent named **GK83**, it is not possible to generate the requested technical guide on its off-target effects, including data tables, experimental protocols, and signaling pathway diagrams. The term "**GK83**" as it appears in the scientific literature does not refer to a drug candidate for which such data would be available. It is possible that "**GK83**" is an internal, unpublished designation for a compound, or that the identifier is incorrect. Without further clarification or alternative nomenclature, a detailed analysis of its off-target effects cannot be conducted.

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- To cite this document: BenchChem. [Unraveling the Identity of GK83: A Multifaceted Term Across Scientific Disciplines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12369761#potential-off-target-effects-of-gk83]

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